

# Personal protective equipment for handling 5-Hexen-2-OL

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## Compound of Interest

Compound Name: 5-Hexen-2-OL

Cat. No.: B1606890

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## Essential Safety and Handling Guide for 5-Hexen-2-ol

This guide provides immediate, essential safety and logistical information for the proper handling and disposal of **5-Hexen-2-ol**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety protocols.

Chemical Identifier:

- Name: **5-Hexen-2-ol**
- CAS Number: 626-94-8
- Molecular Formula: C<sub>6</sub>H<sub>12</sub>O
- Molecular Weight: 100.16 g/mol [1]

Primary Hazards: **5-Hexen-2-ol** is classified as a flammable liquid and vapor. It is also known to cause skin irritation, may cause an allergic skin reaction, and can result in serious eye damage.[1] Additionally, it may cause respiratory irritation.[1]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is the first line of defense against chemical exposure. The following table summarizes the required PPE for handling **5-Hexen-2-ol**.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield are mandatory to prevent eye contact.
Hand Protection	Wear appropriate chemical-resistant gloves. A type ABEK (EN14387) respirator filter is also recommended.
Skin and Body	A lab coat or chemical-resistant apron should be worn. In cases of potential splashing, full protective clothing may be necessary. Ensure skin is not exposed. <sup>[2]</sup>
Respiratory	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational plan is crucial for minimizing risks associated with **5-Hexen-2-ol**.

- Preparation:
  - Ensure a chemical fume hood is operational and available.
  - Verify that an emergency eyewash station and safety shower are accessible.
  - Assemble all necessary PPE as outlined in the table above.
  - Have spill control materials (e.g., absorbent pads, sand) readily available.
- Handling:

- Conduct all work with **5-Hexen-2-ol** inside a certified chemical fume hood to mitigate inhalation risks.
- Ground and bond containers when transferring the chemical to prevent static discharge, which could ignite flammable vapors.[\[3\]](#)
- Use only non-sparking tools and explosion-proof equipment.[\[2\]](#)
- Keep the container tightly closed when not in use.[\[3\]](#)
- Avoid contact with skin and eyes.[\[2\]](#)
- Storage:
  - Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[\[2\]](#)  
[\[3\]](#)
  - Keep containers tightly sealed to prevent vapor leakage.
  - Store away from incompatible materials such as strong oxidizing agents.

## Disposal Plan

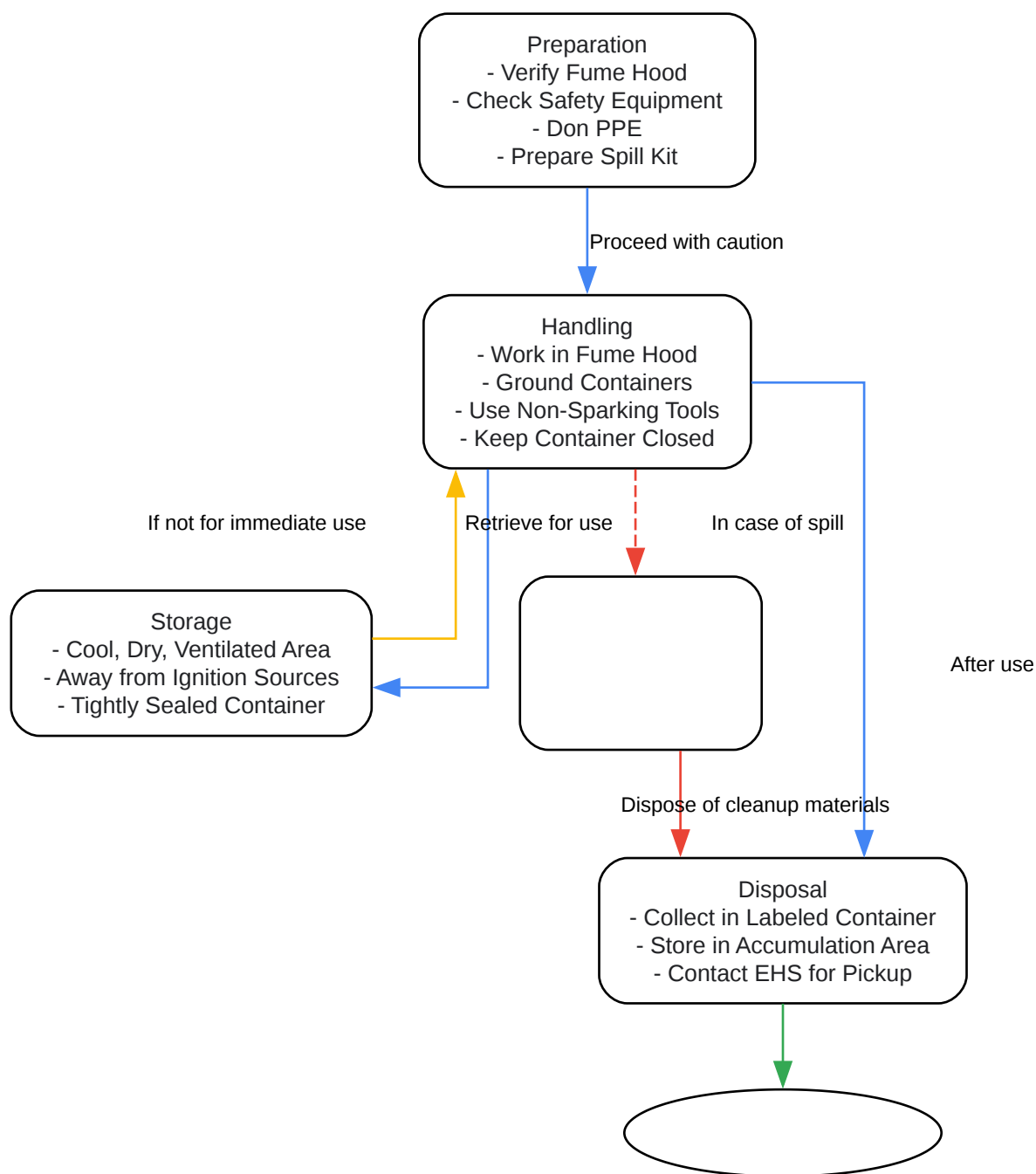
Proper disposal of **5-Hexen-2-ol** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
  - Collect all waste containing **5-Hexen-2-ol**, including contaminated consumables (e.g., gloves, absorbent materials), in a designated and properly labeled hazardous waste container.
  - Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Container Management:
  - Use a chemically resistant container that is compatible with **5-Hexen-2-ol**.

- Keep the waste container closed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area within the laboratory.
- Final Disposal:
  - Arrange for the disposal of the hazardous waste through your institution's EHS office.
  - Follow all local, state, and federal regulations for the disposal of flammable and hazardous chemical waste.[\[2\]](#)

## Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely handling **5-Hexen-2-ol** in a laboratory setting.



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Caption: Logical workflow for the safe handling and disposal of **5-Hexen-2-ol**.

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## References

- 1. 5-Hexen-2-ol | C<sub>6</sub>H<sub>12</sub>O | CID 41170 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 17397-29-4 Name: (R)-(-)-5-Hexen-2-ol(R)-(-)-5-Hexene-2-ol [xixisys.com]
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